

"2-(2-Bromo-4-chlorophenyl)ethanol" CAS number and identifiers

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name:	2-(2-Bromo-4-chlorophenyl)ethanol
CAS No.:	52864-57-0
Cat. No.:	B1321459

[Get Quote](#)

An In-Depth Technical Guide to **2-(2-Bromo-4-chlorophenyl)ethanol**

Authored by a Senior Application Scientist

This guide provides a comprehensive technical overview of **2-(2-Bromo-4-chlorophenyl)ethanol**, a key intermediate in the synthesis of various pharmaceutical and agrochemical compounds. Intended for researchers, scientists, and professionals in drug development, this document delves into the compound's core identifiers, physicochemical properties, synthesis, analytical characterization, applications, and safety protocols. The information herein is synthesized from established chemical literature and databases to ensure technical accuracy and practical relevance.

Core Compound Identification and Properties

A precise understanding of a compound's fundamental identifiers and properties is the bedrock of any scientific investigation. This section provides the essential data for **2-(2-Bromo-4-chlorophenyl)ethanol**.

Chemical Identifiers

Accurate identification is critical for sourcing, regulatory compliance, and unambiguous scientific communication. The primary identifiers for **2-(2-Bromo-4-chlorophenyl)ethanol** are summarized below.

Identifier	Value	Source
CAS Number	52864-57-0	[1]
IUPAC Name	2-(2-Bromo-4-chlorophenyl)ethanol	Inferred from structure
Molecular Formula	C ₈ H ₈ BrClO	[1]
Molecular Weight	235.51 g/mol	[1]
SMILES Code	<chem>C1C=CC(Br)=CC=C1CCO</chem>	[2]
MDL Number	MFC24130053	[1]

Physicochemical Properties

The physical and chemical properties of a compound dictate its behavior in various experimental and industrial settings, influencing everything from reaction kinetics to formulation.

Property	Value	Notes
Purity	95%	As specified by some suppliers.[1]
Storage	Sealed in dry, room temperature	Recommended for maintaining stability.[2]

Note: Experimental data for properties like melting point, boiling point, and density for this specific isomer were not readily available in the provided search results. Researchers should consult specific supplier documentation or perform experimental determination.

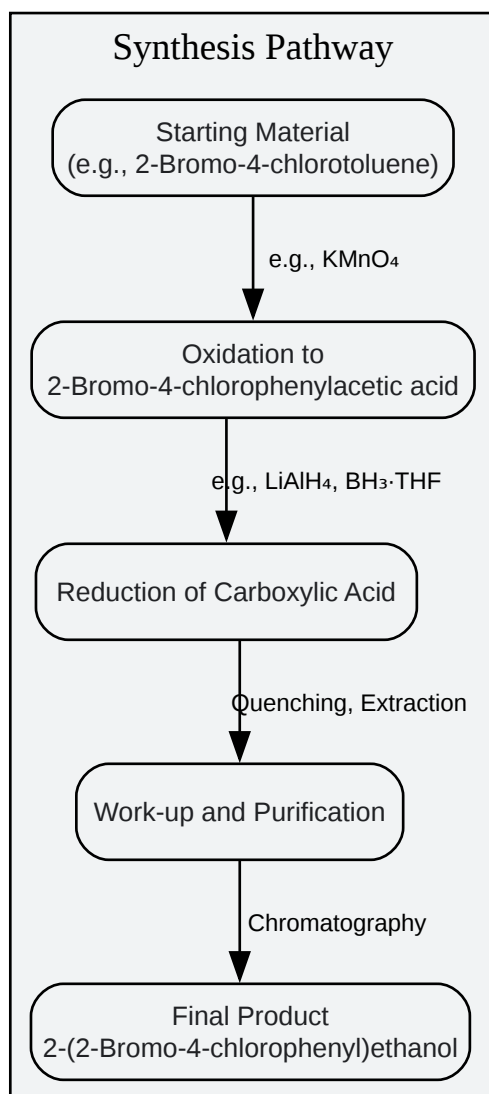
Synthesis of 2-(2-Bromo-4-chlorophenyl)ethanol

The synthesis of substituted phenylethanols is a common challenge in organic chemistry, with various routes available depending on the desired scale, purity, and stereochemistry. While a direct synthesis protocol for **2-(2-Bromo-4-chlorophenyl)ethanol** was not explicitly detailed in the search results, a logical and established approach can be inferred from the synthesis of analogous compounds, such as the reduction of a corresponding phenylacetic acid or acetophenone derivative.[3]

A plausible synthetic pathway would involve the reduction of 2-bromo-4-chlorophenylacetic acid or a suitable ester thereof. This transformation is a cornerstone of organic synthesis.

Conceptual Synthesis Workflow

The following diagram illustrates a conceptual workflow for the synthesis of **2-(2-Bromo-4-chlorophenyl)ethanol**, highlighting the key stages from starting material to purified product.



[Click to download full resolution via product page](#)

Caption: Conceptual workflow for the synthesis of **2-(2-Bromo-4-chlorophenyl)ethanol**.

Detailed Experimental Protocol (Hypothetical)

This protocol is a representative example based on standard organic chemistry transformations and should be adapted and optimized based on laboratory conditions and safety assessments.

Objective: To synthesize **2-(2-Bromo-4-chlorophenyl)ethanol** via the reduction of 2-Bromo-4-chlorophenylacetic acid.

Materials:

- 2-Bromo-4-chlorophenylacetic acid
- Lithium aluminum hydride (LiAlH₄) or Borane-tetrahydrofuran complex (BH₃·THF)
- Anhydrous diethyl ether or tetrahydrofuran (THF)
- Saturated aqueous ammonium chloride (NH₄Cl) solution
- Anhydrous magnesium sulfate (MgSO₄)
- Standard laboratory glassware, including a three-necked flask, reflux condenser, and dropping funnel
- Nitrogen or Argon atmosphere setup

Procedure:

- **Reaction Setup:** In a flame-dried, three-necked flask under an inert atmosphere (N₂ or Ar), suspend 2-Bromo-4-chlorophenylacetic acid in anhydrous THF.
- **Addition of Reducing Agent:** Cool the suspension to 0 °C in an ice bath. Slowly add a solution of the reducing agent (e.g., 1.0 M BH₃·THF in THF) dropwise via a dropping funnel. **Causality:** The slow addition at low temperature is crucial to control the exothermic reaction and prevent side reactions.
- **Reaction Progression:** After the addition is complete, allow the reaction mixture to warm to room temperature and stir for several hours, monitoring the reaction progress by Thin Layer Chromatography (TLC).
- **Quenching:** Once the reaction is complete, cool the mixture back to 0 °C and carefully quench the excess reducing agent by the slow, dropwise addition of water, followed by a saturated aqueous solution of NH₄Cl. **Trustworthiness:** Proper quenching is a critical safety step to neutralize the reactive reducing agent.
- **Extraction and Isolation:** Separate the organic layer. Extract the aqueous layer with diethyl ether or ethyl acetate. Combine the organic extracts.

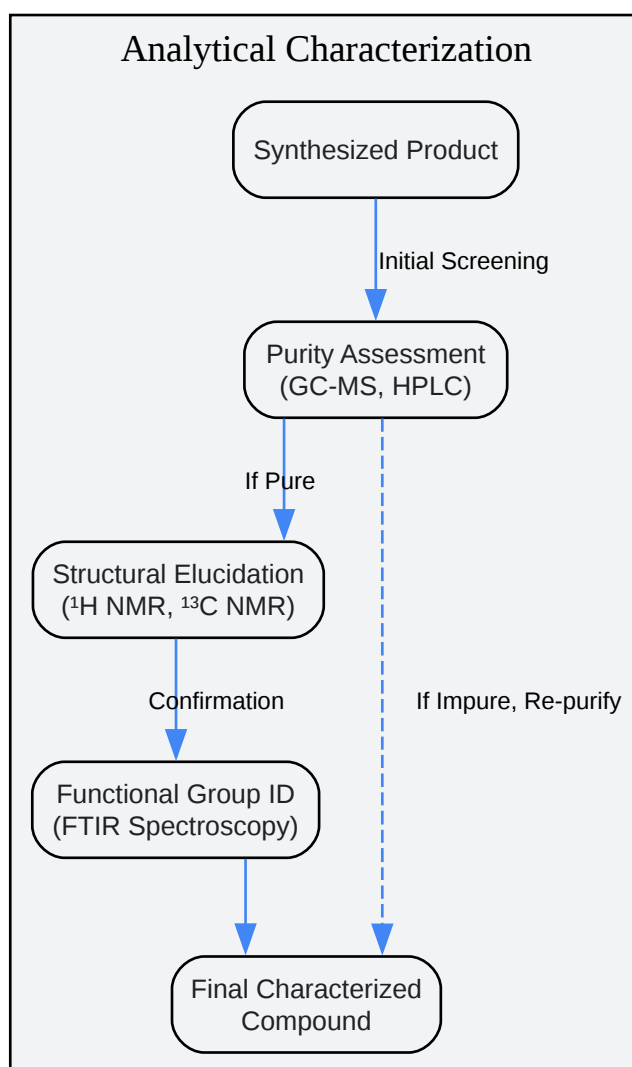
- Purification: Wash the combined organic layers with brine, dry over anhydrous MgSO₄, filter, and concentrate under reduced pressure to yield the crude product.
- Final Purification: Purify the crude product by column chromatography on silica gel to obtain pure **2-(2-Bromo-4-chlorophenyl)ethanol**.

Analytical Characterization

Ensuring the identity, purity, and structural integrity of the synthesized compound is paramount. A multi-technique analytical approach is standard practice.

Standard Analytical Workflow

The following diagram outlines a logical workflow for the analytical characterization of **2-(2-Bromo-4-chlorophenyl)ethanol**.



[Click to download full resolution via product page](#)

Caption: Logical workflow for the analytical characterization of the target compound.

Key Analytical Techniques

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H and ^{13}C NMR are indispensable for confirming the carbon-hydrogen framework of the molecule. The chemical shifts, splitting patterns, and integration of the signals would provide definitive proof of the structure.
- Mass Spectrometry (MS): Coupled with Gas Chromatography (GC-MS), this technique is used to determine the molecular weight of the compound and can provide information about

its fragmentation pattern, further confirming its identity. It is also a primary tool for assessing purity.

- Infrared (IR) Spectroscopy: FTIR analysis would be used to identify the presence of key functional groups, such as the hydroxyl (-OH) group, which would show a characteristic broad absorption band.

Applications in Drug Development and Agrochemicals

2-(2-Bromo-4-chlorophenyl)ethanol is a valuable building block in organic synthesis, primarily serving as a key intermediate in the production of Active Pharmaceutical Ingredients (APIs) and agrochemicals.[1]

- **Pharmaceutical Intermediate:** Its structure is particularly useful for developing drugs targeting central nervous system (CNS) disorders.[1] The bromo- and chloro-substituents on the phenyl ring, along with the ethanol side chain, provide multiple reaction sites for further chemical modification, allowing for the construction of more complex, biologically active molecules.
- **Agrochemical Synthesis:** In the agrochemical industry, it contributes to the formulation of pesticides and herbicides.[1] The halogenated phenyl group is a common feature in many effective agrochemicals.
- **Research and Medicinal Chemistry:** In a research context, this compound is used to explore new reaction pathways and to synthesize novel chemical entities for biological screening.[1]

Role in a Drug Development Pipeline

The diagram below illustrates the position of an intermediate like **2-(2-Bromo-4-chlorophenyl)ethanol** within a typical drug development pipeline.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. [2-\(2-Bromo-4-chlorophenyl\)ethanol \[myskinrecipes.com\]](#)
- 2. [916516-90-0|2-\(4-Bromo-2-chlorophenyl\)ethanol|BLD Pharm \[bldpharm.com\]](#)
- 3. [pdf.benchchem.com \[pdf.benchchem.com\]](#)
- To cite this document: BenchChem. ["2-(2-Bromo-4-chlorophenyl)ethanol" CAS number and identifiers]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1321459/docs#2-2-bromo-4-chlorophenyl-ethanol-cas-number-and-identifiers\]](https://www.benchchem.com/product/b1321459/docs#2-2-bromo-4-chlorophenyl-ethanol-cas-number-and-identifiers)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check